

# Essential Safety and Operational Guide for 3-(Perfluorobutyl)propanol

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## Compound of Interest

Compound Name: 3-(Perfluorobutyl)propanol

Cat. No.: B1333653

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to Safely Handling **3-(Perfluorobutyl)propanol**.

This document provides critical safety and logistical information for the handling and disposal of **3-(Perfluorobutyl)propanol** (CAS No. 83310-97-8). Adherence to these guidelines is essential for ensuring laboratory safety and regulatory compliance.

## Key Safety Data

A summary of the essential quantitative safety data for **3-(Perfluorobutyl)propanol** is provided in the table below. This information is critical for risk assessment and the implementation of appropriate safety controls.

Property	Value
GHS Classification	Flammable Liquid, Category 2; Serious Eye Damage, Category 1; Specific Target Organ Toxicity (Single Exposure), Category 3
Signal Word	Danger
Hazard Statements	H225: Highly flammable liquid and vapor. H318: Causes serious eye damage. H336: May cause drowsiness or dizziness.
Precautionary Statements	P210, P233, P240, P241, P242, P243, P261, P271, P280, P303+P361+P353, P304+P340+P312, P305+P351+P338+P310, P370+P378, P403+P233, P403+P235, P405, P501

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following PPE is mandatory when handling **3-(Perfluorobutyl)propanol**.

- Eye and Face Protection: Wear chemical safety goggles that meet NIOSH (US) or EN 166 (EU) standards. A face shield should also be used where there is a risk of splashing.
- Skin Protection:
  - Gloves: Use chemical-resistant gloves. Butyl-rubber with a minimum layer thickness of 0.7 mm is recommended for full contact, offering a breakthrough time of up to 480 minutes. For splash contact, chloroprene gloves are suitable. Always inspect gloves for integrity before use.
  - Protective Clothing: A flame-retardant, anti-static lab coat or chemical-resistant apron is required. Ensure clothing fully covers the arms.
- Respiratory Protection: If working in a poorly ventilated area or if vapors or aerosols are generated, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.

## Donning and Doffing PPE Workflow

Caption: A logical workflow for the correct sequence of donning and doffing Personal Protective Equipment.

# Operational and Disposal Plans

## Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the chemical's integrity.

### Procedural Steps for Handling:

- Ventilation: Always handle **3-(Perfluorobutyl)propanol** in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.<sup>[1]</sup> This is a highly flammable liquid.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.<sup>[1]</sup> Use only non-sparking tools.
- Personal Hygiene: Wash hands thoroughly after handling.<sup>[2]</sup> Do not eat, drink, or smoke in the work area.

### Storage:

- Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.
- Keep the container in a locked storage area.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes.
- **Inhalation:** Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Spill Response and Disposal Plan

In the event of a spill, a prompt and safe response is necessary.

### Small Spills:

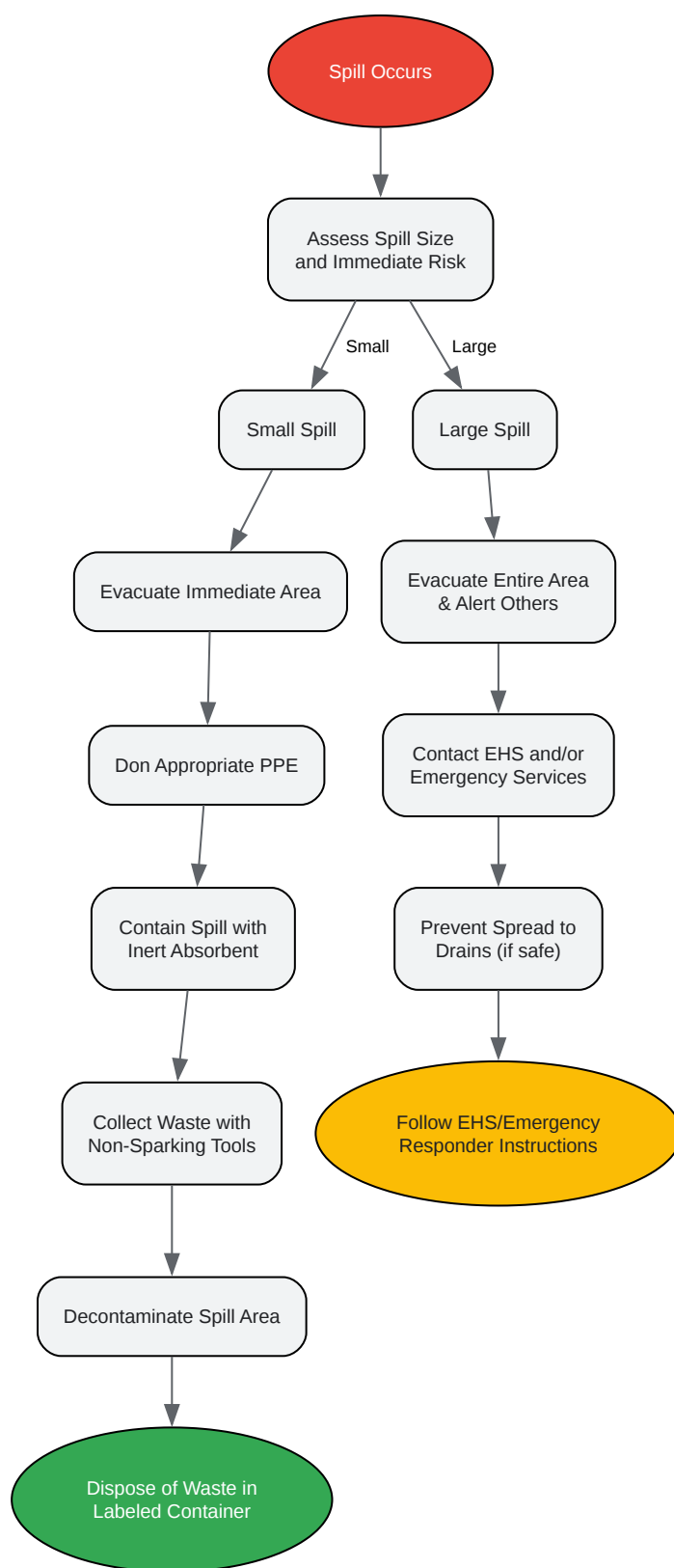
- **Evacuate:** Clear the immediate area of all personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use an inert, non-combustible absorbent material like sand or earth to contain the spill.
- **Collect:** Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled hazardous waste container.
- **Decontaminate:** Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

### Large Spills:

- **Evacuate:** Immediately evacuate the area and alert others.
- **Emergency Services:** Contact your institution's Environmental Health and Safety (EHS) department and, if necessary, emergency services.

- Prevent Spread: If it is safe to do so, try to prevent the spill from entering drains or waterways.

Chemical Spill Response Workflow



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Caption: A logical workflow for responding to a chemical spill of **3-(Perfluorobutyl)propanol**.

#### Disposal:

- All waste containing **3-(Perfluorobutyl)propanol** must be treated as hazardous waste.[3]
- Collect waste in a designated, clearly labeled, and sealed container.[3]
- Do not mix with other waste streams unless explicitly permitted by your institution's EHS office.
- Dispose of the waste through a licensed professional waste disposal service in accordance with all federal, state, and local regulations.[4] Evaporation is not an acceptable method of disposal.

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